

# Personal protective equipment for handling JNJ-28312141

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## Compound of Interest

Compound Name: JNJ-28312141

Cat. No.: B608210

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## Essential Safety and Handling Guide for JNJ-28312141

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling the compound **JNJ-28312141**. The following procedural guidance is based on standard laboratory safety protocols for potent research compounds, in the absence of a specific Safety Data Sheet (SDS). **JNJ-28312141** is an orally active CSF1R and FLT3 inhibitor intended for research use only and is not for human or veterinary use.<sup>[1][2]</sup> As a potent kinase inhibitor, it should be handled with care to avoid potential biological effects through accidental exposure.

## Personal Protective Equipment (PPE)

Due to the lack of specific hazard information, a cautious approach is recommended. The following table summarizes the minimum personal protective equipment that should be used when handling **JNJ-28312141**.

PPE Category	Item	Specification	Purpose
Hand Protection	Gloves	Nitrile or other chemically resistant gloves.	To prevent skin contact.
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1-compliant.	To protect eyes from splashes or dust.
Body Protection	Laboratory Coat	Standard, fully buttoned.	To protect skin and clothing from contamination.
Respiratory Protection	Fume Hood or Ventilated Enclosure	Use when handling the solid compound or preparing solutions.	To prevent inhalation of dust or aerosols.

## Handling and Disposal Procedures

### Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- The compound is shipped under ambient temperature as a non-hazardous chemical.[\[1\]](#)[\[2\]](#)
- For short-term storage (days to weeks), store at 0 - 4°C in a dry, dark place.[\[1\]](#)[\[2\]](#)
- For long-term storage (months to years), store at -20°C.[\[1\]](#)[\[2\]](#)

### Preparation of Solutions:

- Work Area Preparation: Conduct all work with the solid compound within a certified chemical fume hood or other ventilated enclosure to minimize inhalation risk.
- Pre-use Check: Before opening, allow the container to reach room temperature to prevent condensation.

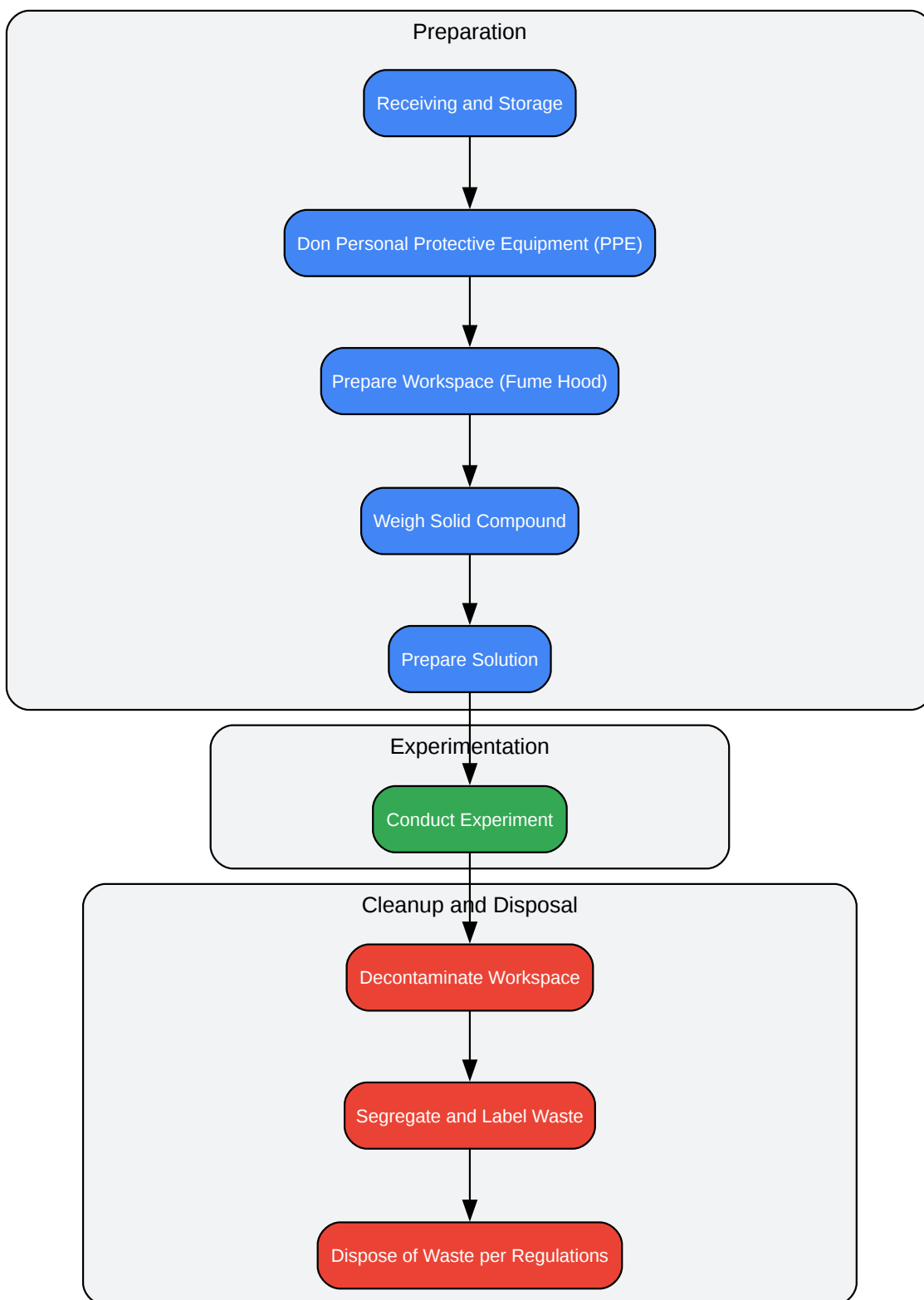
- Weighing: Carefully weigh the desired amount of the solid compound on a calibrated analytical balance within the fume hood. Use appropriate weighing paper or a container.
- Dissolving: Add the solvent to the solid and mix gently until fully dissolved. Refer to relevant research articles for appropriate solvents and concentrations.
- Labeling: Clearly label the container with the compound name, concentration, solvent, date of preparation, and your initials.

#### Disposal:

- All waste materials, including empty containers, contaminated gloves, and weighing paper, should be disposed of as chemical waste in accordance with local, state, and federal regulations.
- Do not dispose of **JNJ-28312141** down the drain or in the regular trash.

## Experimental Workflow

The following diagram outlines the general workflow for handling **JNJ-28312141** in a laboratory setting.



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Caption: Workflow for handling **JNJ-28312141**.

This information is intended for guidance in a research setting and does not replace a formal risk assessment. Always consult your institution's safety office for specific guidance and protocols.

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## References

- 1. medkoo.com [medkoo.com]
- 2. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [Personal protective equipment for handling JNJ-28312141]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608210#personal-protective-equipment-for-handling-jnj-28312141]

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